

Personal protective equipment for handling tert-Butyl 4-aminobenzoate-13C6

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Compound of Interest

Compound Name: *tert-Butyl 4-aminobenzoate-13C6*

Cat. No.: B12053671

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Essential Safety and Handling Guide for tert-Butyl 4-aminobenzoate-13C6

This guide provides immediate and essential safety and logistical information for handling **tert-Butyl 4-aminobenzoate-13C6** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining proper personal protective equipment (PPE), handling protocols, and disposal plans.

Compound Information:

- Chemical Name: **tert-Butyl 4-aminobenzoate-13C6**
- CAS Number: 18144-47-3 (for the unlabeled compound)[1]
- Molecular Formula: C₁₁H₁₅NO₂ (for the unlabeled compound)
- Appearance: White to almost white solid[1]
- Hazards: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[1]
[2] May cause an allergic skin reaction.[2]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical to minimize exposure. The following table summarizes the recommended PPE for various laboratory operations involving this compound.

Operation	Engineering Controls	Hand Protection	Eye/Face Protection	Respiratory Protection	Body Protection
Weighing and Aliquoting (Solid)	Chemical fume hood or ventilated balance enclosure	Nitrile or neoprene gloves (double-gloving recommended)	Safety glasses with side shields or chemical splash goggles	N95/FFP2 respirator or higher, depending on the quantity and potential for dust generation[1]	Lab coat
Solution Preparation	Chemical fume hood	Nitrile or neoprene gloves	Chemical splash goggles or a face shield	Required if vapors/aerosols are generated[3]	Lab coat
General Handling and Transfer	Well-ventilated area[2]	Nitrile or neoprene gloves	Safety glasses with side shields	Not generally required if handled in a well-ventilated area	Lab coat

Experimental Protocols: Safe Handling and Disposal

Donning and Doffing PPE

Proper technique for putting on (donning) and taking off (doffing) PPE is crucial to prevent contamination.[4]

Donning Sequence:

- Lab Coat: Put on a clean, properly fitting lab coat and fasten it completely.
- Respirator (if required): Perform a seal check.
- Eye Protection: Put on safety glasses, goggles, or a face shield.

- **Gloves:** Put on the first pair of gloves, ensuring they cover the cuffs of the lab coat. If double-gloving, put the second pair on over the first.

Doffing Sequence:

- **Gloves:** Remove the outer pair of gloves first (if double-gloving), followed by the inner pair, using a technique that avoids touching the outside of the gloves with bare hands.
- **Lab Coat:** Remove the lab coat by rolling it inside out, without touching the exterior.
- **Eye Protection:** Remove eye protection from the back.
- **Respirator (if used):** Remove the respirator from the back.
- **Hand Hygiene:** Wash hands thoroughly with soap and water.

Handling Procedures

- Avoid all personal contact, including inhalation of dust or fumes.[\[2\]](#)[\[5\]](#)
- Use in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)
- Keep containers securely sealed when not in use.[\[2\]](#)
- Avoid generating dust. Use dry clean-up procedures for spills.[\[2\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)
- Wash hands thoroughly with soap and water after handling.[\[2\]](#)

Spill Response

- **Evacuate:** Evacuate the immediate area and alert others.
- **Protect:** Wear appropriate PPE, including respiratory protection, before re-entering the area.
- **Contain:** For solid spills, gently cover with an absorbent material to avoid raising dust. For liquid spills, absorb with an inert material (e.g., vermiculite, sand).[\[4\]](#)

- Clean: Collect spilled material and place it in a suitable, labeled container for waste disposal.
[2]
- Decontaminate: Wash the spill area with large amounts of water and prevent runoff into drains.[2]

Disposal Plan

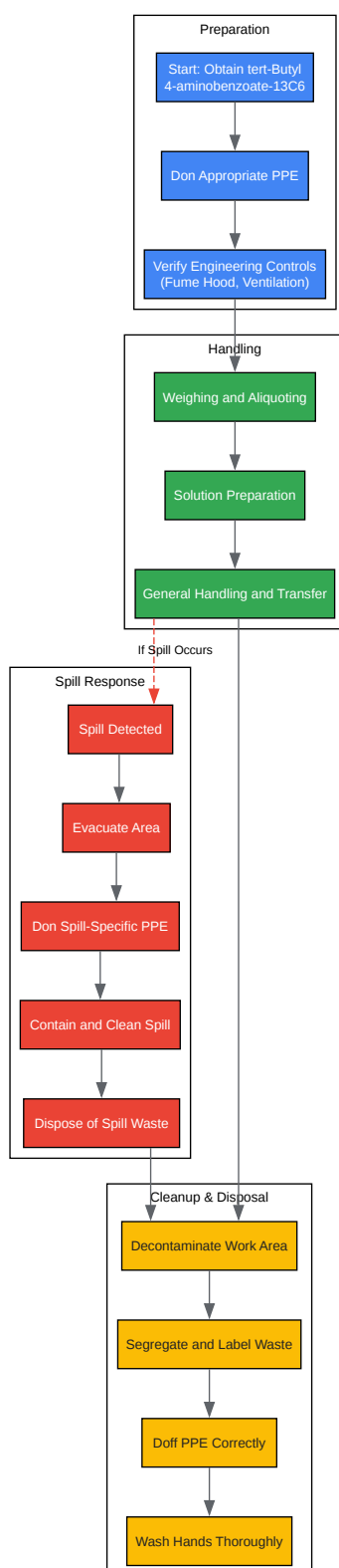
tert-Butyl 4-aminobenzoate-13C6 is a stable isotope-labeled compound and is not radioactive.[6][7] Therefore, special precautions for radioactive waste are not necessary.[6][8]

- Waste Collection: Dispose of the compound and any contaminated materials (e.g., gloves, absorbent pads) in a clearly labeled, sealed container.
- Labeling: The waste container must be labeled with the full chemical name: "**tert-Butyl 4-aminobenzoate-13C6**".
- Disposal: The waste should be handled according to local, state, and federal regulations for chemical waste. Do not mix with general laboratory waste.[6] Consult your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

Visual Workflow for Safe Handling

The following diagram illustrates the key decision points and steps for the safe handling and disposal of **tert-Butyl 4-aminobenzoate-13C6**.

Safe Handling Workflow for tert-Butyl 4-aminobenzoate-13C6

[Click to download full resolution via product page](#)Caption: Workflow for handling **tert-Butyl 4-aminobenzoate-13C6**.

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